

An In-depth Technical Guide to 3,5,7-Trimethylnonane

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Compound of Interest

Compound Name: 3,5,7-Trimethylnonane

Cat. No.: B14559571

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This guide provides a detailed overview of the chemical properties of **3,5,7-trimethylnonane**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

3,5,7-Trimethylnonane is a saturated hydrocarbon belonging to the alkane family. Its structure consists of a nonane backbone with three methyl group substitutions at the 3, 5, and 7 positions.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆	[1][2][3]
Molecular Weight	170.33 g/mol	[2][3][4]
Exact Mass	170.203450829 Da	[1][3]
CAS Number	62184-27-4	[1][2]
Canonical SMILES	CCC(C)CC(C)CC(C)CC	[1][2]

Experimental Protocols

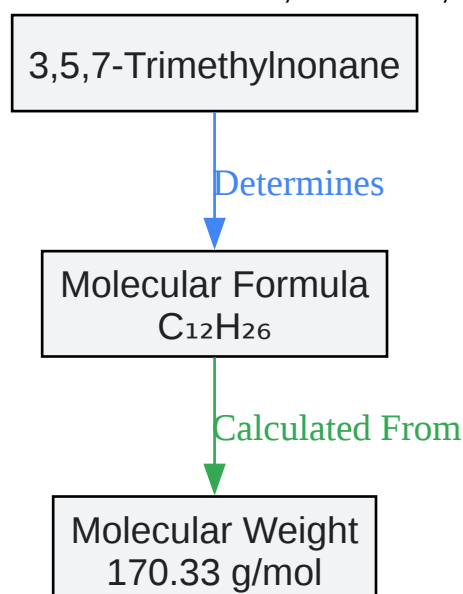
Detailed experimental protocols for the synthesis or specific analytical methodologies for **3,5,7-trimethylnonane** are not readily available in public literature. General organic chemistry synthesis methods for branched alkanes would apply, potentially through Grignard reactions or

other carbon-carbon bond-forming reactions, followed by reduction. Analytical characterization would typically involve techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) for separation and identification, and Nuclear Magnetic Resonance (NMR) spectroscopy for structural elucidation.

Logical Relationships

The following diagram illustrates the logical flow from the chemical's name to its fundamental molecular properties.

Relationship between Chemical Name, Formula, and Molecular Weight



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Caption: Logical flow from chemical name to molecular properties.

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